"CAS number 40925-68-6 properties"

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Compound of Interest

Compound Name:	*2-(2-Aminopropyl)-4-bromophenol*
CAS No.:	*477514-54-8*
Cat. No.:	*B1492515*

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Technical Monograph: 2-Amino-4-bromophenol (CAS 40925-68-6) Advanced Scaffold for Metabolic Disease Therapeutics and Heterocyclic Synthesis

Part 1: Executive Summary

2-Amino-4-bromophenol (CAS 40925-68-6) is a high-value halogenated aminophenol intermediate critical to the synthesis of bioactive heterocycles. Unlike generic building blocks, its specific substitution pattern—an ortho-amino phenol motif combined with a para-bromine handle—grants it dual utility:

- Heterocyclization: The adjacent amino and hydroxyl groups readily condense with carboxylic acid derivatives to form benzoxazoles, a privileged scaffold in medicinal chemistry.
- Cross-Coupling Capability: The bromine atom at the 4-position serves as an excellent electrophile for Suzuki-Miyaura and Buchwald-Hartwig couplings, allowing late-stage diversification of the core scaffold.

This compound is a primary precursor for PTP1B inhibitors (diabetes/obesity targets) and Fructose-1,6-bisphosphatase inhibitors, making it indispensable for metabolic drug discovery pipelines.

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Part 2: Chemical & Physical Profile[1][2][3]

Table 1: Physicochemical Properties

Property	Value	Notes
Chemical Name	2-Amino-4-bromophenol	Synonyms: 4-Bromo-2-aminophenol
Molecular Formula	C_6H_6BrNO	
Molecular Weight	188.02 g/mol	
Appearance	White to brownish crystalline powder	Darkens upon oxidation/light exposure
Melting Point	130 – 135 °C	Sharp melting point indicates high purity
Solubility	Soluble: DMSO, THF, MethanolSparingly Soluble: Water	Use polar organic solvents for stock solutions
pKa (Predicted)	~9.19	Phenolic proton; Amine is weakly basic
Storage	2–8 °C, Inert Atmosphere (Argon/N_2)	Hygroscopic and light-sensitive

Part 3: Synthesis & Manufacturing Protocol

Methodology: Catalytic Hydrogenation of 4-Bromo-2-nitrophenol Rationale: This route is preferred over direct bromination of 2-aminophenol to avoid regio-isomeric mixtures (e.g., 4-bromo vs. 6-bromo isomers). The reduction of the nitro group is chemoselective, preserving the carbon-bromine bond under controlled conditions.

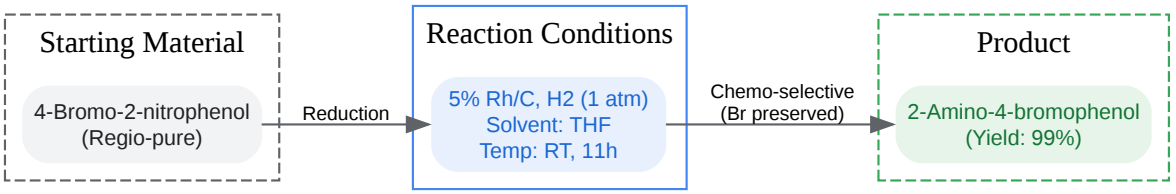
Step-by-Step Protocol:

- Preparation: Charge a reaction vessel with 4-bromo-2-nitrophenol (50.7 g, 233 mmol) and dissolve in Tetrahydrofuran (THF) (500 mL).

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- Catalyst Addition: Add 5% Rh/C (Rhodium on Carbon) (5.00 g).
  - Expert Note: Rhodium is selected over Palladium (Pd/C) to minimize hydrodebromination (loss of the Br atom), a common side reaction in halo-nitro reductions.
- Hydrogenation: Stir the mixture at room temperature (20–25 °C) under a Hydrogen (H_2) atmosphere (balloon pressure or ~1 atm) for 11 hours.
- Work-up:
  - Filter the mixture through a pad of Celite to remove the catalyst.
  - Wash the filter cake with fresh THF.
  - Concentrate the filtrate under reduced pressure (rotary evaporation).
- Yield: The process yields ~43.3 g (99%) of 2-Amino-4-bromophenol as a brown solid.

Visualization: Synthesis Logic



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Figure 1: Chemoselective reduction pathway avoiding debromination.

Part 4: Analytical Quality Control

To ensure the integrity of this intermediate for pharmaceutical use, a validated HPLC method and NMR characterization are required.

A. High-Performance Liquid Chromatography (HPLC)

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Adapted from bromophenol analysis in marine natural products [1].[1]

- Column: Phenomenex Luna C8(2) (150 mm × 2.0 mm, 3 µm) or equivalent C18 column.
- Mobile Phase:
  - A: 0.05% Trifluoroacetic acid (TFA) in Water (Milli-Q).
  - B: 0.05% TFA in Acetonitrile (HPLC Grade).
- Gradient Profile:
  - 0–0.1 min: 2% B[1][2]
  - 0.1–15 min: Linear ramp to 50% B
  - 15–35 min: Linear ramp to 70% B
- Flow Rate: 0.25 mL/min.[2]
- Detection: UV @ 210 nm (Max absorption for brominated phenolics).
- Acceptance Criteria: Purity ≥ 98.0% (Area %).

B. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 (Deuterated Dimethyl Sulfoxide) Spectrum Assignments:

- δ 9.29 (s, 1H): Phenolic -OH (Broad singlet, exchangeable).
- δ 6.72 (d, J=2.4 Hz, 1H): Aromatic H-3 (Ortho to Br, Meta to NH_2).
- δ 6.56 (d, J=8.3 Hz, 1H): Aromatic H-6 (Ortho to NH_2).[3]
- δ 6.50 (dd, J=8.3, 2.4 Hz, 1H): Aromatic H-5.[3]
- δ 4.91 (br s, 2H): Amine -NH_2 (Broad, exchangeable).

Part 5: Applications in Drug Discovery

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Benzoxazole Synthesis (PTP1B Inhibitors)

The primary utility of CAS 40925-68-6 is in the synthesis of benzoxazoles. The ortho-aminophenol moiety reacts with carboxylic acids or aldehydes to close the oxazole ring.

- Mechanism: Condensation followed by oxidative cyclization.
- Target: Protein Tyrosine Phosphatase 1B (PTP1B), a negative regulator of insulin signaling. Inhibitors derived from this scaffold enhance insulin sensitivity [2].

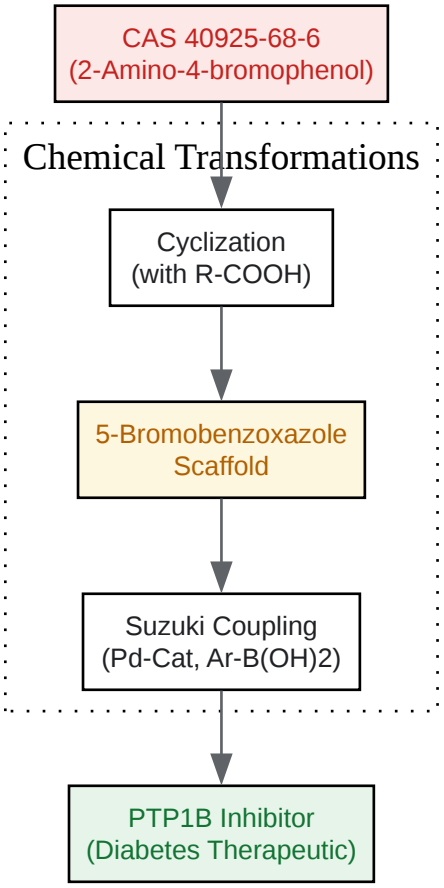
Suzuki-Miyaura Cross-Coupling

Once the benzoxazole core is formed, the 4-bromo substituent remains available for palladium-catalyzed cross-coupling.

- Reagents: Aryl boronic acids, $Pd(PPh_3)_4$ or $Pd(dppf)Cl_2$, Na_2CO_3.
- Outcome: Introduction of biaryl diversity at the 5-position of the benzoxazole (corresponding to the 4-position of the starting phenol).

Visualization: Drug Development Workflow

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Figure 2: Workflow from CAS 40925-68-6 to bioactive PTP1B inhibitors.

Part 6: Safety & Handling (MSDS Highlights)

- GHS Classification:
  - Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[4]
  - Skin/Eye Irritation: Category 2 (Causes serious irritation).[4]
  - Sensitization: Respiratory and Skin sensitizer.[4][5]
- Handling Protocol:
  - Always handle in a fume hood to avoid dust inhalation.

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- Wear nitrile gloves and N95/P2 dust mask.
- Incompatibility: Strong oxidizing agents (risk of fire/explosion).

References

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